

# Preparing Stock Solutions of C105SR, a Novel Cyclophilin D Inhibitor, Using DMSO

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## Compound of Interest

Compound Name: C105SR

Cat. No.: B12386182

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## Application Note and Protocol

For researchers, scientists, and drug development professionals, the accurate preparation of stock solutions is a critical first step in ensuring the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation of stock solutions of **C105SR**, a novel and potent small-molecule inhibitor of cyclophilin D (CypD), using dimethyl sulfoxide (DMSO) as the solvent.

**C105SR** has been identified as a promising therapeutic candidate for conditions associated with mitochondrial dysfunction, particularly in the context of ischemia-reperfusion injury.<sup>[1][2]</sup> It functions by inhibiting the peptidyl-prolyl cis-trans isomerase (PPIase) activity of CypD, a key regulator of the mitochondrial permeability transition pore (mPTP).<sup>[1][3][4]</sup> Inhibition of mPTP opening by **C105SR** has been shown to be protective against cell death.<sup>[1][3][4]</sup>

## Quantitative Data Summary

Proper handling and storage of **C105SR** are paramount to maintaining its stability and activity. The following table summarizes the key quantitative data for **C105SR**.

Property	Value	Reference
Molecular Weight	633.60 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to light yellow solid	<a href="#">[4]</a> <a href="#">[5]</a>
Solubility in DMSO	250 mg/mL (394.57 mM)	<a href="#">[4]</a> <a href="#">[5]</a>
Storage of Powder	-20°C for up to 3 years	<a href="#">[4]</a> <a href="#">[5]</a>
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	<a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocol: Preparing a 10 mM C105SR Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **C105SR** in DMSO, a common starting concentration for in vitro experiments.

Materials:

- **C105SR** powder
- Anhydrous/molecular sieve-dried, sterile DMSO (newly opened bottle recommended)[\[4\]](#)[\[5\]](#)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate **C105SR**: Allow the vial of **C105SR** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

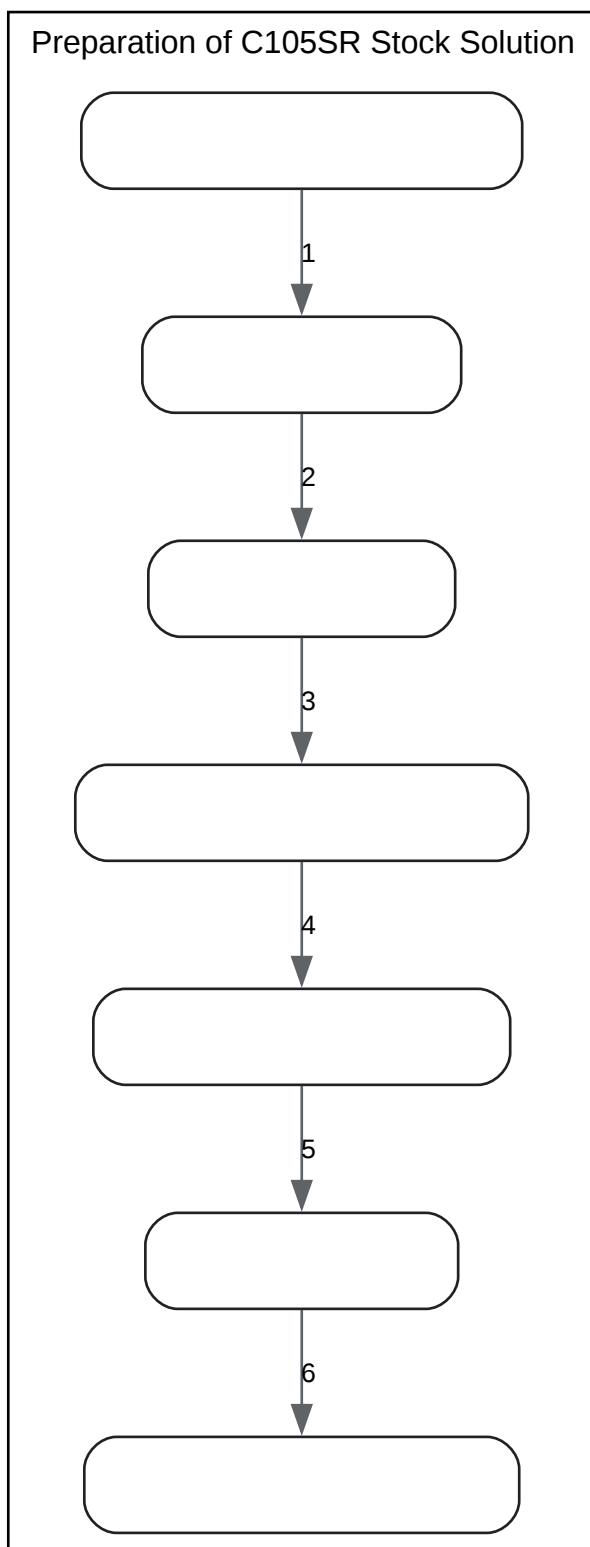
- Weigh **C105SR**: Accurately weigh out the desired amount of **C105SR** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.336 mg of **C105SR**.
  - Calculation:  $\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
  - $\text{Mass} = 10 \text{ mM} \times 1 \text{ mL} \times 633.60 \text{ g/mol} / 1000 = 6.336 \text{ mg}$
- Add DMSO: Add the calculated volume of high-quality, anhydrous DMSO to the vial containing the **C105SR** powder. For 6.336 mg of **C105SR**, add 1 mL of DMSO.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - For optimal dissolution, sonicate the solution in an ultrasonic water bath for 10-15 minutes. [\[4\]](#)[\[5\]](#) Visually inspect the solution to ensure that all the solid has dissolved.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month). [\[4\]](#)[\[5\]](#)

#### Note on Preventing Precipitation in Aqueous Solutions:

When diluting the DMSO stock solution into aqueous buffers or cell culture media, it is crucial to avoid precipitation of the compound. To prevent this, it is recommended to make intermediate dilutions of the stock solution in DMSO before adding it to the final aqueous solution.[\[7\]](#) Most cell-based assays can tolerate a final DMSO concentration of up to 0.1%.[\[7\]](#) Always include a vehicle control (DMSO alone at the same final concentration) in your experiments.

## Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **C105SR** stock solution.

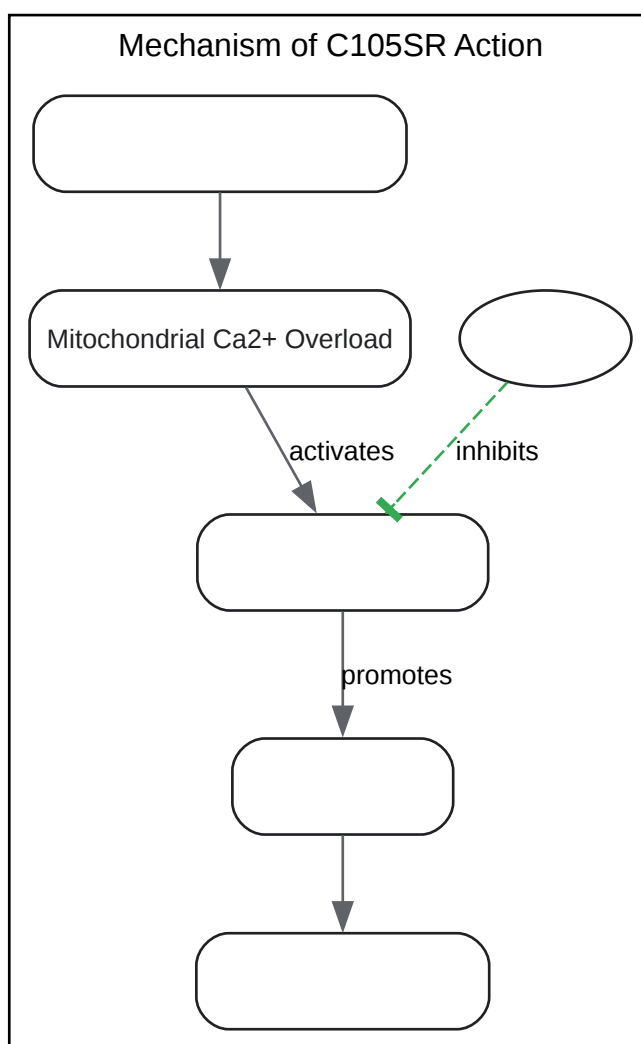


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Caption: Workflow for preparing **C105SR** stock solution.

## C105SR Signaling Pathway

**C105SR** exerts its protective effects by targeting a critical pathway involved in regulated cell death. The diagram below outlines the mechanism of action of **C105SR** in inhibiting the mitochondrial permeability transition pore.



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Caption: **C105SR** inhibits CypD to prevent mPTP opening.

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